

Introduction: The Strategic Value of the Substituted Indole Scaffold

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Compound of Interest

Compound Name: (2,3-dimethyl-1H-indol-5-yl)methanol

CAS No.: 1071667-99-6

Cat. No.: B1327132

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In the landscape of medicinal chemistry, the indole ring is unequivocally recognized as a "privileged structure".^[1] This designation stems from its remarkable ability to serve as a versatile scaffold that can bind to a wide array of biological targets with high affinity. The strategic functionalization of the indole core allows chemists to meticulously tune its physicochemical and pharmacological properties, leading to the development of novel therapeutic agents.

This guide focuses on **(2,3-dimethyl-1H-indol-5-yl)methanol**, a key heterocyclic building block. Its structure is distinguished by three critical features that dictate its chemical behavior and synthetic potential:

- **The 1H-Indole Core:** A bicyclic aromatic system that provides a rigid, planar framework and is inherently electron-rich.
- **C2 and C3 Dimethyl Substitution:** The presence of two electron-donating methyl groups on the pyrrole moiety significantly influences the electron density distribution and steric environment of the ring system.

- **C5-Hydroxymethyl Group:** This primary alcohol ($-\text{CH}_2\text{OH}$) substituent on the benzene ring introduces a crucial point of polarity and a highly versatile reactive handle for subsequent chemical modifications. The hydroxyl group can act as both a hydrogen bond donor and acceptor, which can critically influence the molecule's physical properties and its potential interactions with biological macromolecules.^[1]

This document provides a comprehensive analysis of the chemical properties, synthesis, and reactivity of **(2,3-dimethyl-1H-indol-5-yl)methanol**, offering field-proven insights for its application in synthetic and medicinal chemistry programs.

Core Physicochemical and Spectroscopic Properties

The unique arrangement of functional groups in **(2,3-dimethyl-1H-indol-5-yl)methanol** defines its fundamental physical and spectral characteristics.

Physicochemical Data

The primary alcohol function renders the molecule more polar than its parent 2,3-dimethylindole scaffold, influencing its solubility in various organic solvents.

Property	Value	Source
CAS Number	1071667-99-6	^[1]
Molecular Formula	$\text{C}_{11}\text{H}_{13}\text{NO}$	^[1]
Molecular Weight	175.23 g/mol	^[1]
Appearance	Typically an off-white to light yellow solid	^[2]

Predicted Spectroscopic Signature

While a dedicated spectrum for this specific compound is not publicly available, a robust prediction of its key spectroscopic features can be made based on established principles and data from analogous indole structures.^{[3][4][5]}

Spectroscopy	Predicted Features
^1H NMR	δ (ppm): ~10.5-11.5 (s, 1H, N-H), ~7.0-7.5 (m, 3H, Ar-H), ~4.6 (s, 2H, $-\text{CH}_2\text{OH}$), ~2.3 (s, 3H, C2- CH_3), ~2.2 (s, 3H, C3- CH_3), ~1.5-2.0 (broad s, 1H, -OH). Note: The N-H and O-H signals are exchangeable with D_2O .
^{13}C NMR	δ (ppm): ~135 (C7a), ~130 (C3a), ~128 (C5), ~120-125 (Ar C-H), ~110 (Ar C-H), ~105 (C3), ~65 ($-\text{CH}_2\text{OH}$), ~12 (C2- CH_3), ~9 (C3- CH_3).
IR Spectroscopy	ν (cm^{-1}): ~3400-3300 (broad, O-H stretch), ~3300-3200 (N-H stretch), ~3100-3000 (Ar C-H stretch), ~2950-2850 (Aliphatic C-H stretch), ~1050-1000 (C-O stretch).

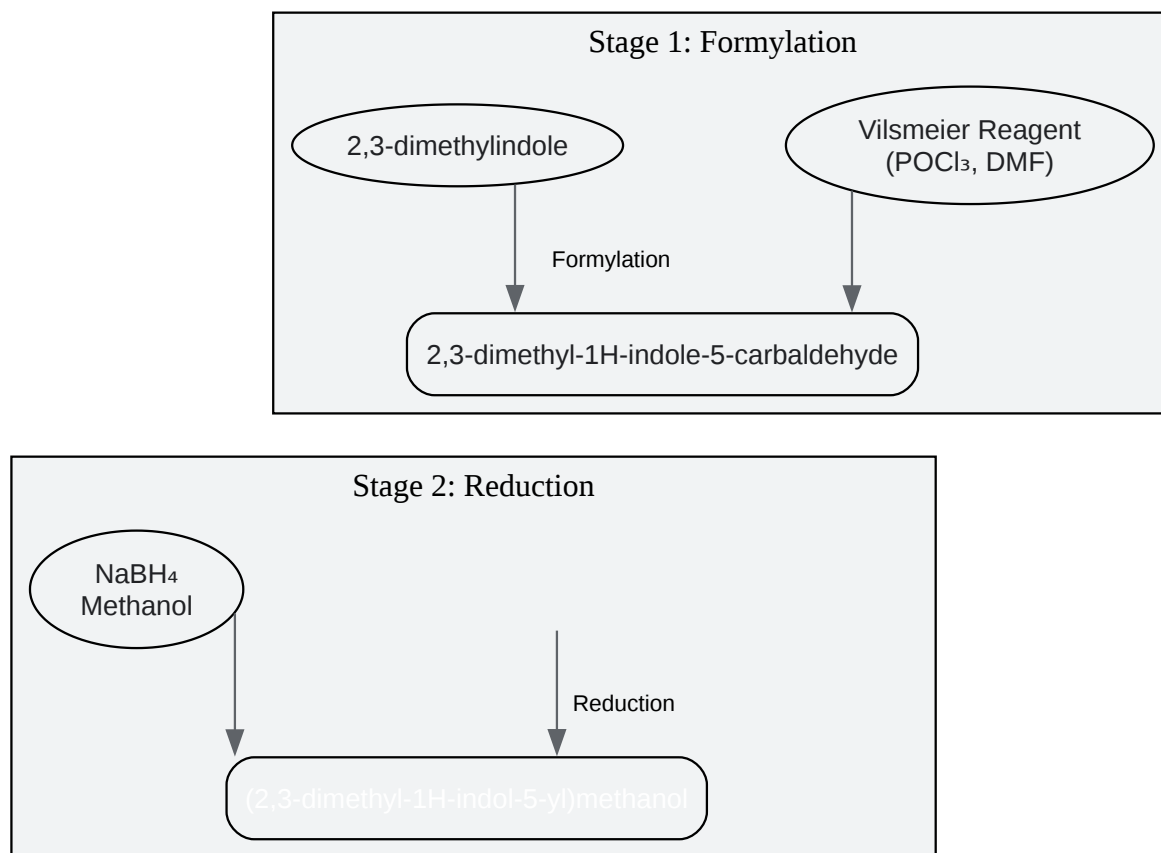
Synthesis of (2,3-dimethyl-1H-indol-5-yl)methanol

A robust and logical synthetic pathway to **(2,3-dimethyl-1H-indol-5-yl)methanol** involves the initial synthesis of the corresponding C5-aldehyde followed by its selective reduction. Direct formylation of 2,3-dimethylindole often favors the C3 position; therefore, a more controlled approach is necessary.

Synthetic Strategy Overview

The proposed synthesis proceeds in two key stages:

- **Vilsmeier-Haack Formylation:** Synthesis of 2,3-dimethyl-1H-indole-5-carbaldehyde. While direct C5 formylation can be challenging, specific conditions or starting with a pre-functionalized aniline in a Fischer indole synthesis can achieve this.^[1] A more direct, albeit potentially lower-yielding, method involves the formylation of 2,3-dimethylindole itself.
- **Selective Reduction:** Reduction of the C5-aldehyde to the primary alcohol using a mild reducing agent.



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Caption: Synthetic workflow for **(2,3-dimethyl-1H-indol-5-yl)methanol**.

Detailed Experimental Protocol

Stage 1: Synthesis of 2,3-dimethyl-1H-indole-5-carbaldehyde

Causality: This stage introduces the required carbonyl functionality at the C5 position. The Vilsmeier-Haack reaction is a classic method for formylating electron-rich aromatic rings.[6]

- **Reagent Preparation:** In a flame-dried, three-neck flask under an inert atmosphere (Argon), cool anhydrous N,N-dimethylformamide (DMF, 5 equivalents) to 0-5 °C. Slowly add phosphorus oxychloride (POCl₃, 1.5 equivalents) dropwise while maintaining the

temperature. Stir the resulting mixture for 30-40 minutes at this temperature to form the Vilsmeier reagent.

- **Reaction:** Dissolve 2,3-dimethylindole (1 equivalent) in a minimal amount of anhydrous DMF. Add this solution dropwise to the pre-formed Vilsmeier reagent at 0-5 °C.
- **Reaction Progression:** After the addition is complete, allow the reaction to warm to room temperature and stir for 1-2 hours. Then, heat the mixture to 80-90 °C and maintain for 5-8 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).^[6]
- **Work-up and Purification:** Cool the reaction mixture to room temperature and carefully pour it onto crushed ice. Neutralize the mixture by slowly adding a saturated aqueous solution of sodium carbonate until the pH is 8-9.^[6] The product will precipitate as a solid. Filter the solid, wash thoroughly with cold water, and dry under vacuum. Recrystallize the crude product from an appropriate solvent system (e.g., ethanol/water) to yield pure 2,3-dimethyl-1H-indole-5-carbaldehyde.

Stage 2: Synthesis of **(2,3-dimethyl-1H-indol-5-yl)methanol**

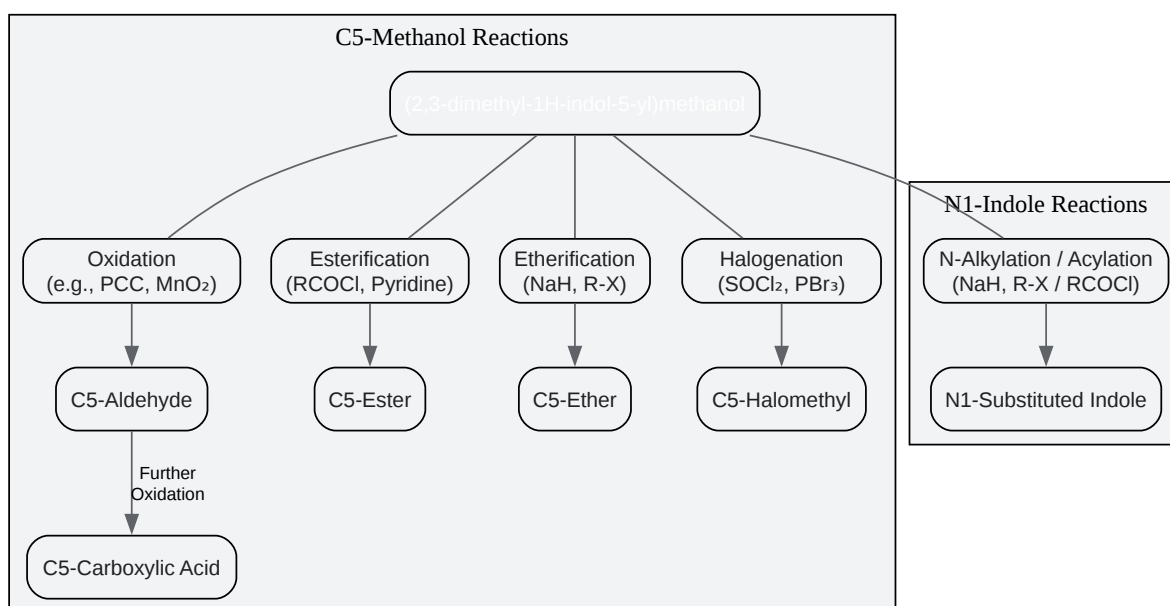
Causality: This step selectively reduces the aldehyde to a primary alcohol. Sodium borohydride (NaBH₄) is chosen as it is a mild reducing agent that will not affect the indole ring system.

- **Reaction Setup:** In a round-bottom flask, dissolve 2,3-dimethyl-1H-indole-5-carbaldehyde (1 equivalent) in methanol. Cool the solution to 0 °C in an ice bath.
- **Reduction:** Add sodium borohydride (NaBH₄, 1.1 equivalents) portion-wise to the stirred solution, ensuring the temperature remains below 10 °C.
- **Reaction Progression:** After the addition is complete, remove the ice bath and stir the reaction mixture at room temperature for 2-3 hours. Monitor the disappearance of the starting material by TLC.
- **Work-up and Purification:** Quench the reaction by carefully adding water. Remove the methanol under reduced pressure. Extract the aqueous residue with ethyl acetate (3 x volumes).^[4] Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na₂SO₄), and concentrate in vacuo. The resulting crude product can be purified by

flash column chromatography on silica gel to afford pure **(2,3-dimethyl-1H-indol-5-yl)methanol**.

Chemical Reactivity and Derivatization Potential

The true value of **(2,3-dimethyl-1H-indol-5-yl)methanol** in drug development lies in its predictable and versatile reactivity, which provides multiple avenues for structural elaboration.



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Sources

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